

The Solubility Profile of 2-Chloropropan-1-ol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloropropan-1-ol

Cat. No.: B1217905

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-chloropropan-1-ol** in water and a range of common organic solvents. The information presented herein is intended to support research and development activities where **2-chloropropan-1-ol** is utilized as a reagent, intermediate, or solvent.

Core Concepts in Solubility

The solubility of a substance is a fundamental physicochemical property that dictates its utility in various chemical processes, from reaction kinetics to purification and formulation. The solubility of **2-chloropropan-1-ol** is governed by its molecular structure, which features both a polar hydroxyl (-OH) group capable of hydrogen bonding and a nonpolar chloropropyl group. This amphiphilic nature results in a nuanced solubility profile, with significant miscibility in both polar and nonpolar environments.

The presence of the hydroxyl group facilitates strong intermolecular hydrogen bonds with polar solvents, particularly water, leading to moderate aqueous solubility.^[1] Conversely, the alkyl halide component of the molecule allows for favorable van der Waals interactions with nonpolar organic solvents, contributing to its high solubility in such media.^[1]

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **2-chloropropan-1-ol** in water and various organic solvents. Due to a lack of extensive published quantitative data for all organic solvents, qualitative descriptors are provided based on available chemical literature.

Solvent	Chemical Formula	Type	Solubility of 2-Chloropropan-1-ol	Temperature (°C)
Water	H ₂ O	Polar Protic	115 g/L	25
Methanol	CH ₃ OH	Polar Protic	Sparingly Soluble[2]	Not Specified
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble / Miscible[3]	Not Specified
Acetone	C ₃ H ₆ O	Polar Aprotic	Highly Soluble[1]	Not Specified
Ethyl Acetate	C ₄ H ₈ O ₂	Polar Aprotic	Highly Soluble[1]	Not Specified
Diethyl Ether	(C ₂ H ₅) ₂ O	Nonpolar	Soluble[4]	Not Specified
Chloroform	CHCl ₃	Nonpolar	Slightly Soluble[2]	Not Specified

Factors Influencing Solubility

Several factors can influence the solubility of **2-chloropropan-1-ol**:

- Temperature: Generally, the solubility of liquids in other liquids increases with temperature.[1]
- pH: As a neutral compound, the solubility of **2-chloropropan-1-ol** is not significantly affected by pH changes within a typical range.[1]
- Presence of Other Solutes: The addition of salts or other organic molecules to the solvent can either increase or decrease the solubility of **2-chloropropan-1-ol** through "salting-in" or "salting-out" effects.[1]

Experimental Protocols for Solubility Determination

The following protocols describe standard methodologies for the qualitative and quantitative determination of the solubility of a liquid analyte such as **2-chloropropan-1-ol**.

Qualitative Solubility Assessment (Miscibility Test)

This method provides a rapid determination of whether a liquid is soluble, partially soluble, or insoluble in a given solvent.

Materials:

- **2-Chloropropan-1-ol**
- Solvent of interest (e.g., water, ethanol, hexane)
- Small, clear glass test tubes with stoppers
- Pipettes or graduated cylinders
- Vortex mixer

Procedure:

- Add 1 mL of the solvent to a clean, dry test tube.
- Add 1 mL of **2-chloropropan-1-ol** to the same test tube.
- Stopper the test tube and vortex for 30-60 seconds to ensure thorough mixing.
- Allow the mixture to stand for at least 5 minutes and observe.
- Observation:
 - Miscible (Soluble): A single, clear, homogeneous phase is observed.
 - Partially Miscible (Partially Soluble): The solution appears cloudy or forms an emulsion that does not separate completely.

- Immiscible (Insoluble): Two distinct layers are observed.

Quantitative Solubility Determination (Isothermal Shake-Flask Method)

This method is a standard procedure for accurately determining the solubility of a compound in a solvent at a specific temperature.

Materials:

- **2-Chloropropan-1-ol**
- Solvent of interest
- Thermostatically controlled shaker bath or incubator
- Separatory funnel
- Analytical balance
- Gas chromatograph (GC) with a suitable column and detector (e.g., FID) or other quantitative analytical instrumentation (e.g., HPLC, NMR)
- Volumetric flasks and pipettes
- Syringes and filters

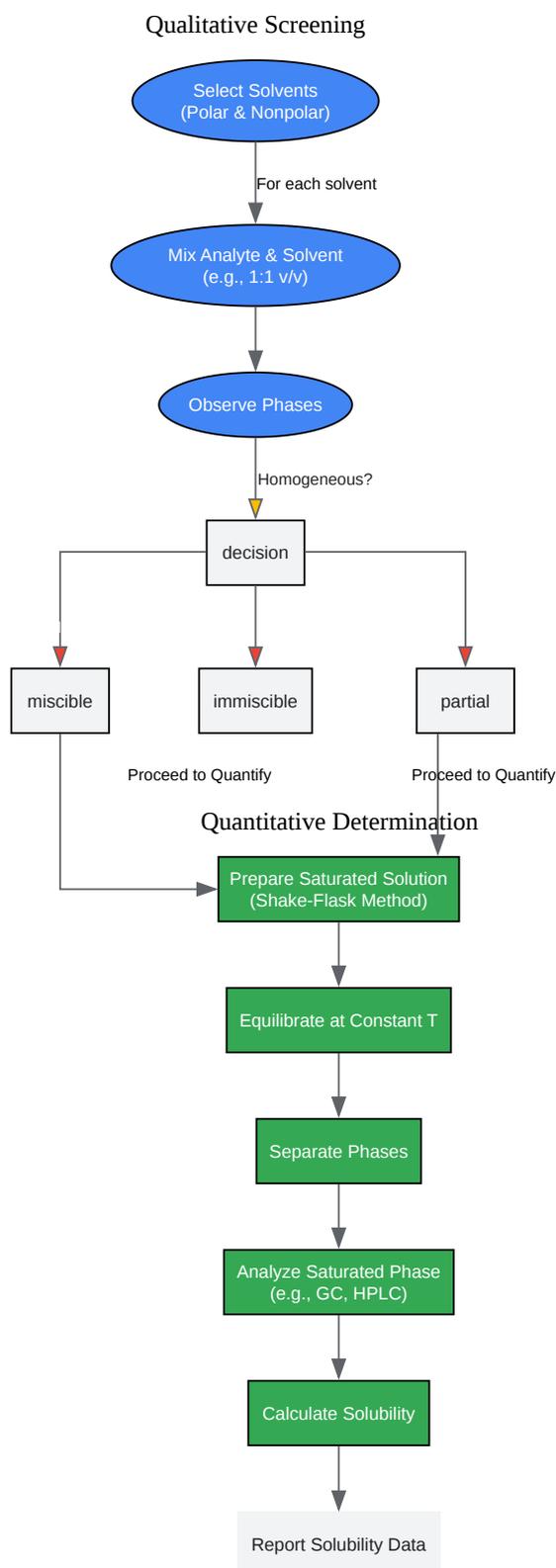
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-chloropropan-1-ol** to a known volume of the solvent in a sealed flask. The excess is necessary to ensure that a saturated solution is formed.
 - Place the flask in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25 °C).

- Equilibrate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached. The shaking ensures good mixing and facilitates the dissolution process.
- Phase Separation:
 - After equilibration, stop the shaking and allow the mixture to stand undisturbed in the temperature-controlled bath for several hours to allow for complete phase separation.
 - Carefully withdraw an aliquot of the clear, saturated solvent phase using a syringe. It is crucial to avoid disturbing the undissolved **2-chloropropan-1-ol** layer. A syringe filter can be used to remove any suspended micro-droplets.
- Analysis:
 - Accurately weigh the collected aliquot of the saturated solution.
 - Prepare a series of standard solutions of **2-chloropropan-1-ol** in the same solvent with known concentrations.
 - Analyze the standard solutions and the saturated solution aliquot using a calibrated analytical method, such as gas chromatography.
 - Construct a calibration curve from the analysis of the standard solutions.
 - Determine the concentration of **2-chloropropan-1-ol** in the saturated solution by interpolating its response on the calibration curve.
- Calculation of Solubility:
 - The solubility is expressed as the mass of solute per volume or mass of solvent (e.g., g/L, g/100 g).

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a liquid compound like **2-chloropropan-1-ol**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the solubility of a liquid analyte.

This guide provides a foundational understanding of the solubility of **2-chloropropan-1-ol**, supported by available data and standardized experimental protocols. For applications requiring high precision, it is recommended to perform experimental verification of solubility under the specific conditions of use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. chembk.com [chembk.com]
- 3. Propylene Chlorohydrin | C₃H₇ClO | CID 6566 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- To cite this document: BenchChem. [The Solubility Profile of 2-Chloropropan-1-ol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217905#solubility-of-2-chloropropan-1-ol-in-water-and-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com